

# An In-depth Technical Guide to the Physical Properties of Deuterated n-Hexane

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## Compound of Interest

Compound Name: Hexane-d14

Cat. No.: B166359

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated n-hexane (n-**hexane-d14**). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and visualizes common analytical workflows.

## Introduction to Deuterated n-Hexane

Deuterated n-hexane, with the chemical formula  $C_6D_{14}$ , is an isotopologue of n-hexane where all 14 hydrogen atoms have been replaced by deuterium, the heavy isotope of hydrogen.<sup>[1]</sup> This substitution imparts unique properties that make it a valuable tool in various scientific applications. It is commonly used as a solvent in laboratory experiments, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy, and as a reference standard in analytical chemistry.<sup>[1][2]</sup> Its use in drug metabolism and pharmacokinetic studies is also significant, where the kinetic isotope effect can be leveraged to understand metabolic pathways.

## Core Physical Properties

The physical properties of deuterated n-hexane are similar but distinct from its non-deuterated counterpart due to the increased mass of deuterium. The following tables summarize the key physical properties of n-**hexane-d14**, with values for standard n-hexane provided for comparison.

Table 1: General and Molar Properties

Property	Deuterated n-Hexane (n-Hexane-d14)	n-Hexane (Proteo)
Molecular Formula	C <sub>6</sub> D <sub>14</sub> [1]	C <sub>6</sub> H <sub>14</sub> [3]
CAS Number	21666-38-6[1]	110-54-3[4]
Molecular Weight	100.26 g/mol [5][6]	86.18 g/mol [4]
Appearance	Colorless liquid[1]	Colorless liquid[3]
Isotopic Purity	≥99 atom % D[7]	N/A

Table 2: Thermal and Density Properties

Property	Deuterated n-Hexane (n-Hexane-d14)	n-Hexane (Proteo)
Boiling Point	69 °C[1]	69 °C[3]
Melting Point	-95 °C[7]	-95 °C[8]
Density	0.767 g/mL at 25 °C[9]	0.659 g/mL at 25 °C
Vapor Density	~3 (vs air)[1]	~3 (vs air)
Vapor Pressure	132 mmHg at 20 °C[7]	17.60 kPa (132 mmHg) at 20.0 °C[3]

Table 3: Optical and Solubility Properties

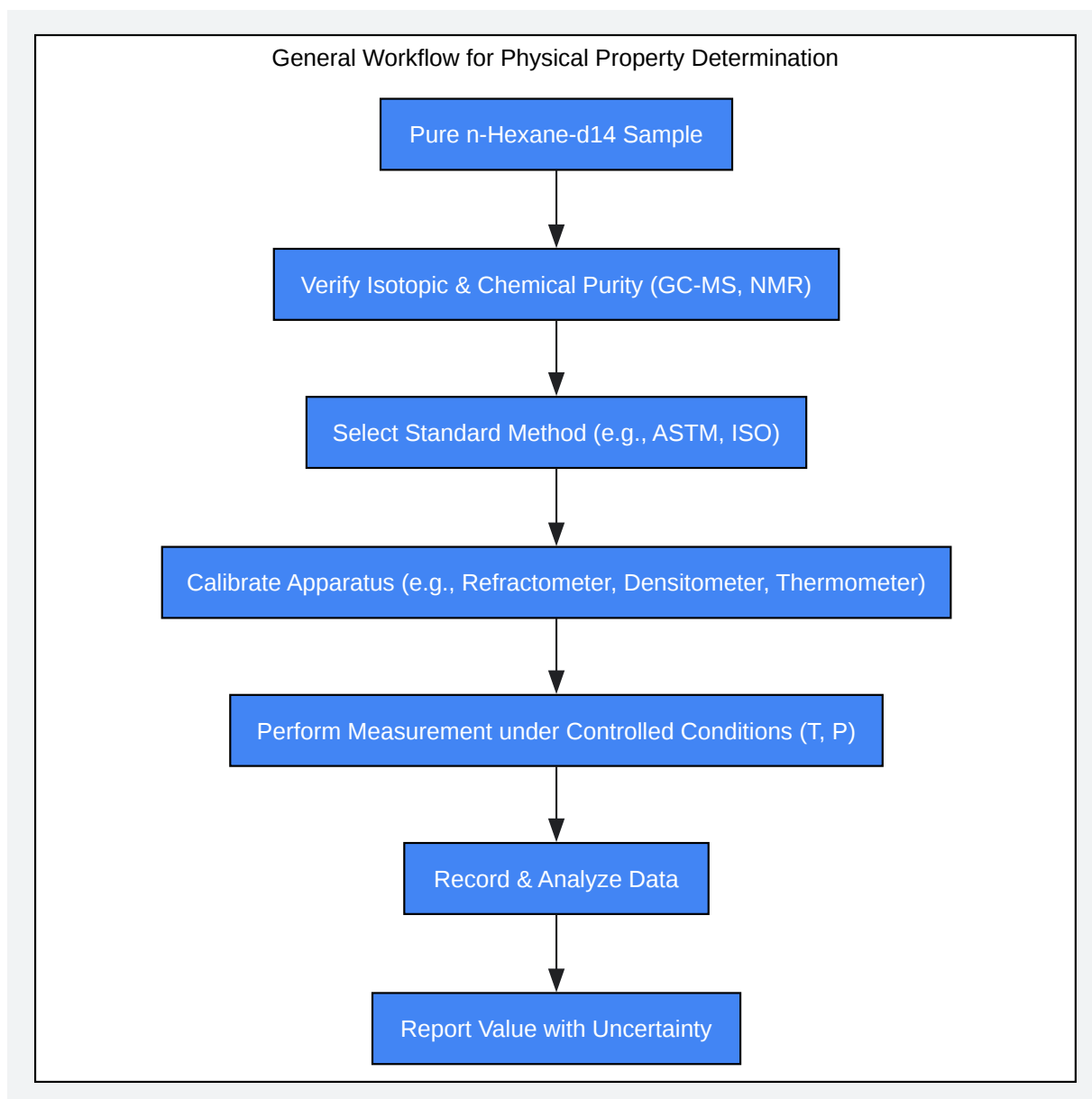
Property	Deuterated n-Hexane (n-Hexane-d14)	n-Hexane (Proteo)
Refractive Index	n <sub>20/D</sub> 1.3718[9]	n <sub>20/D</sub> 1.375[10]
Solubility in Water	0.0095 g/L[1]	9.5 mg/L (0.0095 g/L)[3]

## Experimental Protocols

While specific experimental reports detailing the determination of each physical property for **n-hexane-d14** are not readily available in consolidated form, the methodologies follow standard practices for organic compounds.

## Determination of Physical Properties

The physical constants presented are typically determined using well-established laboratory techniques.



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Caption: General workflow for determining physical properties of a compound.

- Boiling Point: Determined by distillation at atmospheric pressure, measuring the temperature at which the liquid and vapor phases are in equilibrium.

- **Melting Point:** Measured using a melting point apparatus where the sample is slowly heated, and the temperature range from the first appearance of liquid to complete liquefaction is recorded.[\[11\]](#)
- **Density:** Typically measured using a pycnometer or a digital density meter, which determines the mass of a known volume of the liquid at a specific temperature.
- **Refractive Index:** Measured with a refractometer, which quantifies the extent to which light is bent when it passes through the liquid sample.[\[8\]](#)

## Isotopic Purity and Structural Confirmation

The isotopic purity and structural integrity of deuterated n-hexane are critical and are primarily confirmed using NMR and mass spectrometry.

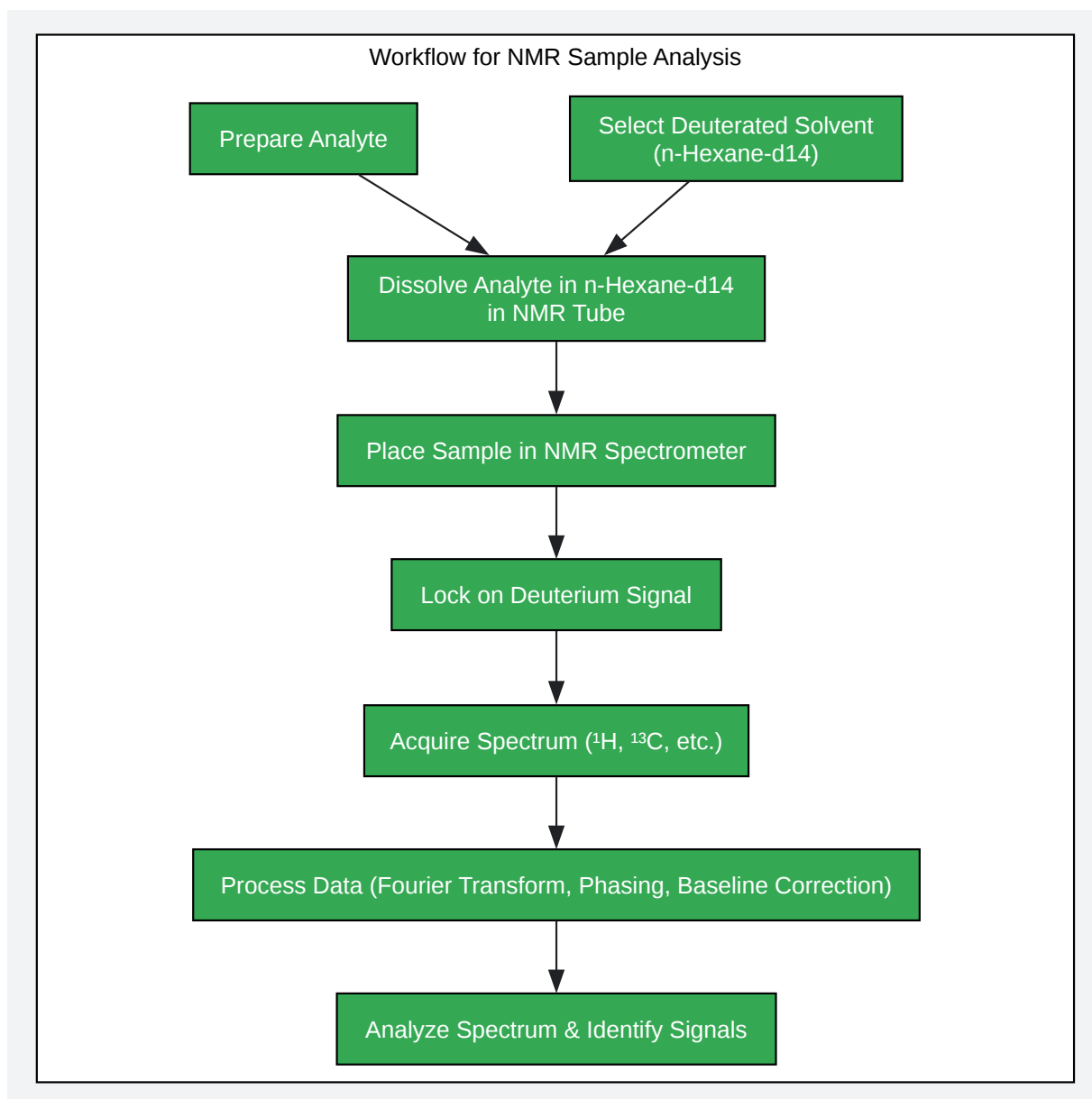
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR is used to quantify any residual proteo-impurities. The absence or significant reduction of proton signals confirms high deuteration.[\[12\]](#)  $^2\text{H}$  (Deuterium) NMR can be used to confirm the presence and location of deuterium atoms.
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the deuterated compound. A "mass shift" of +14 is observed for  $\text{C}_6\text{D}_{14}$  (100 amu) compared to  $\text{C}_6\text{H}_{14}$  (86 amu).[\[7\]](#) The fragmentation pattern can also be analyzed to confirm the structure.[\[13\]](#)[\[14\]](#)[\[15\]](#) Electrospray ionization high-resolution mass spectrometry (ESI-HRMS) is a rapid and sensitive method for characterizing isotopic purity.[\[16\]](#)

## Applications and Experimental Workflows

The primary application of deuterated n-hexane in research is as an NMR solvent and as an internal standard or analyte in mass spectrometry.

### Workflow: NMR Analysis Using Deuterated n-Hexane

Deuterated solvents are essential in NMR to avoid large solvent signals that would otherwise obscure the signals from the analyte.[\[2\]](#)

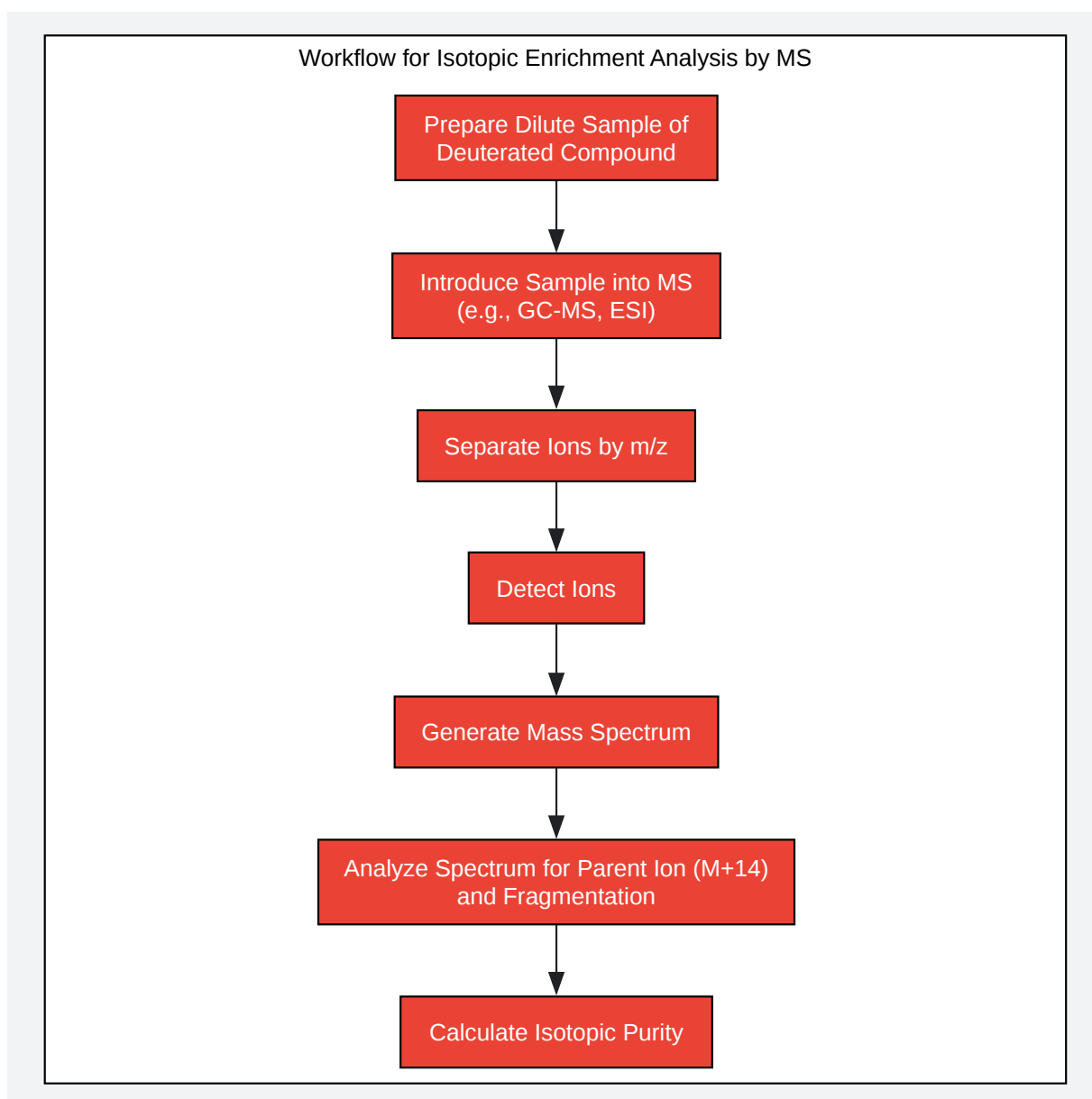


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Caption: A typical experimental workflow for NMR analysis using a deuterated solvent.

## Workflow: Mass Spectrometry for Isotopic Enrichment Confirmation

Mass spectrometry is the definitive technique for confirming the successful incorporation of deuterium into a molecule by measuring its mass-to-charge ratio.



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Caption: Workflow for confirming the isotopic purity of a deuterated compound via MS.

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